

# An In-depth Technical Guide to Calcium Perborate

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Compound of Interest		
Compound Name:	Calcium perborate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **calcium perborate**, detailing its chemical structure, properties, synthesis protocols, and diverse applications. The information is curated for professionals in research and development who require precise and technical data.

#### **Chemical Formula and Structure**

**Calcium perborate** is an inorganic compound known for its oxidizing properties. It is often found in hydrated forms and is structurally complex.

- Chemical Formula: Ca(BO<sub>3</sub>)<sub>2</sub> or CaB<sub>2</sub>O<sub>6</sub>[1][2]
- Molecular Weight: Approximately 157.7 g/mol [3][4]
- IUPAC Name: calcium;oxidooxy(oxo)borane[1][3]
- SMILES: B(=O)O[O-].B(=O)O[O-].[Ca+2][1][3]

Structurally, **calcium perborate** is not a simple salt. It consists of a central calcium ion (Ca<sup>2+</sup>) ionically bonded to two perborate anions ([B(O)O(OH)]<sup>-</sup>). The structure is a complex three-dimensional network where boron atoms are coordinated with peroxide ( $O_2^{2-}$ ) and hydroxyl groups[3]. Spectroscopic and diffraction studies indicate that the material is often amorphous or poorly crystalline[3].



Conceptual ionic structure of Calcium Perborate.

## Physicochemical and Spectroscopic Properties

The key properties of **calcium perborate** are summarized below. Its utility is primarily derived from its ability to release active oxygen.

Property	Value	Reference
Molecular Formula	CaB <sub>2</sub> O <sub>6</sub>	[1]
Molecular Weight	157.7 g/mol	[3]
Appearance	White powder	N/A
Crystal System	Amorphous / Poorly Crystalline	[3]
Active Oxygen Content	~10.0% (theoretical)	[2][3]
Raman Spectroscopy	880 cm <sup>-1</sup> (B-O-O stretch), 1450 cm <sup>-1</sup> (O-O peroxo)	[3]
XRD Analysis	Broad peaks indicating amorphous characteristics	[3]

## **Synthesis Methodologies**

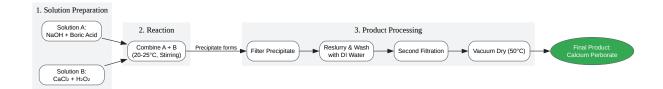
**Calcium perborate** can be synthesized through several methods, with conventional precipitation being the most common. Advanced techniques like fluidized-bed crystallization offer greater control and scalability.

This method involves the reaction of a calcium salt with sodium perborate in an aqueous solution containing hydrogen peroxide.

- Preparation of Solutions:
  - Solution A: Dissolve sodium hydroxide and boric acid in deionized water.
  - Solution B: Prepare an aqueous solution of calcium chloride and hydrogen peroxide.



- Reaction: Add Solution B to Solution A dropwise under constant stirring. Maintain the reaction temperature between 20-25 °C[2].
- Precipitation: A white solid of **calcium perborate** will precipitate out of the solution.
- Filtration and Washing: Filter the solid precipitate from the reaction mixture. Reslurry the filter cake with deionized water and filter again to remove soluble impurities[2].
- Drying: Dry the final product overnight in a vacuum oven at 50 °C to yield a stable calcium perborate powder[2].



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Workflow for the conventional precipitation of **Calcium Perborate**.

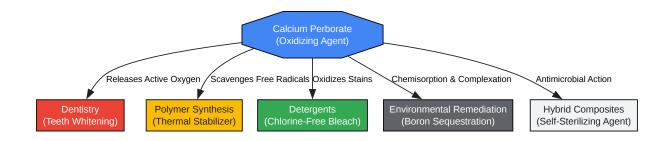
A modern, continuous production method has been developed using fluidized-bed reactors (FBRs) to enhance efficiency and boron recovery. The key operational parameters are critical for optimal yield.



Parameter	Optimal Value	Reference
рН	10.6	[3]
[Ca] / [B] Molar Ratio	0.6	[3]
[H <sub>2</sub> O <sub>2</sub> ] / [B] Molar Ratio	2.0	[3]
Hydraulic Retention Time	18 minutes	[3]
Boron Recovery Efficiency	>60%	[3]

## **Applications in Science and Industry**

The oxidizing nature of **calcium perborate** makes it a valuable compound in various fields, from dental science to environmental remediation. Its chlorine-free bleaching action is a significant advantage in many applications.



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Key application areas of **Calcium Perborate** based on its properties.

In dentistry, **calcium perborate** is used as a teeth-whitening agent due to its effective and safe bleaching properties[2][4]. It functions by releasing active oxygen, which oxidizes organic pigments on teeth without damaging the enamel[3]. When incorporated into calcium silicate cements at 3%, it has been shown to maintain biocompatibility, although with a 15-20% reduction in compressive strength[3]. Furthermore, when integrated into biopolymers like chitosan, it creates hybrid composites with self-sterilizing properties, capable of reducing bacterial loads significantly, making it promising for medical device coatings[3].



As a chlorine-free bleach, **calcium perborate** is an environmentally preferable alternative in detergents[3]. In the manufacturing of polyolefins, its role as a thermal stabilizer is well-documented. An addition of 0.5–1.5 wt% scavenges free radicals during the extrusion process, thereby enhancing the thermal stability of the polymer[3].

**Calcium perborate** pellets have demonstrated high efficacy in wastewater treatment, specifically for the removal of boron contaminants. In pilot-scale studies using fluidized-bed reactors, a 95% boron removal from effluent was achieved through chemisorption and surface complexation[3]. The high surface area (12–15 m²/g) and amorphous structure of the pellets contribute to these favorable adsorption kinetics[3].

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